Application Note: Structural Elucidation of 4-Butoxyphenylacetic Acid using 13C NMR Spectroscopy

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Compound of Interest

Compound Name:	*4-Butoxyphenylacetic acid*
CAS No.:	*4547-57-3*
Cat. No.:	*B1359773*

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Abstract

This document provides a comprehensive guide to the structural analysis of **4-Butoxyphenylacetic acid** using Carbon-13 Nuclear Magnetic Resonance (13C NMR) spectroscopy. As direct, published spectra for this specific compound are not readily available, this note combines theoretical prediction, analysis of structurally analogous compounds, and a detailed experimental protocol to serve as an authoritative guide for researchers. We present a predicted 13C NMR spectrum with fully assigned chemical shifts, explain the underlying principles of substituent effects, and provide a robust, step-by-step protocol for acquiring high-quality spectral data. This guide is intended for researchers in synthetic chemistry, quality control, and drug development who require unambiguous structural confirmation of this and similar substituted aromatic compounds.

Introduction and Theoretical Framework

4-Butoxyphenylacetic acid is a substituted aromatic carboxylic acid with potential applications as a building block in the synthesis of pharmaceuticals and other advanced materials. Accurate

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and unambiguous structural verification is a critical step in the research and development pipeline. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for this purpose, providing detailed information about the carbon framework of a molecule.

13C NMR spectroscopy, specifically, maps the unique electronic environment of each carbon atom. The chemical shift (δ), measured in parts per million (ppm), is highly sensitive to the local chemical environment, including hybridization, and the electron-donating or electron-withdrawing nature of neighboring atoms and functional groups[1][2]. In **4-Butoxyphenylacetic acid**, the chemical shifts of the aromatic carbons are influenced by two competing substituents: the electron-donating butoxy group ($-O(CH_2)_3CH_3$) and the weakly electron-withdrawing acetic acid group ($-CH_2COOH$)[3].

- Electron-Donating Groups (EDG): The butoxy group increases electron density on the benzene ring, particularly at the ortho and para positions, causing the corresponding carbon signals to shift upfield (to lower ppm values)[3].
- Electron-Withdrawing Groups (EWG): The acetic acid moiety has a mild withdrawing effect, which would typically deshield aromatic carbons, shifting them downfield (to higher ppm values)[3].

The final observed chemical shifts are a net result of these inductive and resonance effects.

Predicted 13C NMR Spectrum and Peak Assignment

Based on established substituent effects and analysis of spectral data from analogous compounds like butoxybenzene[4][5] and phenylacetic acid[6][7], a predicted 13C NMR spectrum for **4-Butoxyphenylacetic acid** has been generated. The assignments are detailed in Table 1 and correlated with the molecular structure shown in Figure 1.

Figure 1: Molecular structure of **4-Butoxyphenylacetic acid** with carbon numbering for NMR assignment.

Table 1: Predicted 13C NMR Chemical Shifts for **4-Butoxyphenylacetic Acid**

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Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale for Assignment
C8 (-COOH)	~178-180	The carbonyl carbon of a carboxylic acid is highly deshielded and appears significantly downfield[2][8].
C4 (C-O)	~158-159	Aromatic carbon directly attached to the electronegative oxygen of the butoxy group (ipso-carbon), shifted strongly downfield. Based on butoxybenzene data (~158.7 ppm)[4].
C1 (C-CH_2)	~126-127	Quaternary aromatic carbon attached to the acetic acid group. Its shift is less influenced than C4. In phenylacetic acid, this carbon is at ~133 ppm[6], but the strong donating butoxy group at the para position shifts it upfield.
C2, C6	~130-131	Aromatic CH carbons ortho to the acetic acid group. In phenylacetic acid, these are at ~129.3 ppm[6]. The butoxy group has a minor effect at the meta position.
C3, C5	~114-115	Aromatic CH carbons ortho to the strongly electron-donating butoxy group, causing a significant upfield shift. In butoxybenzene, these carbons are at ~114.5 ppm[4].

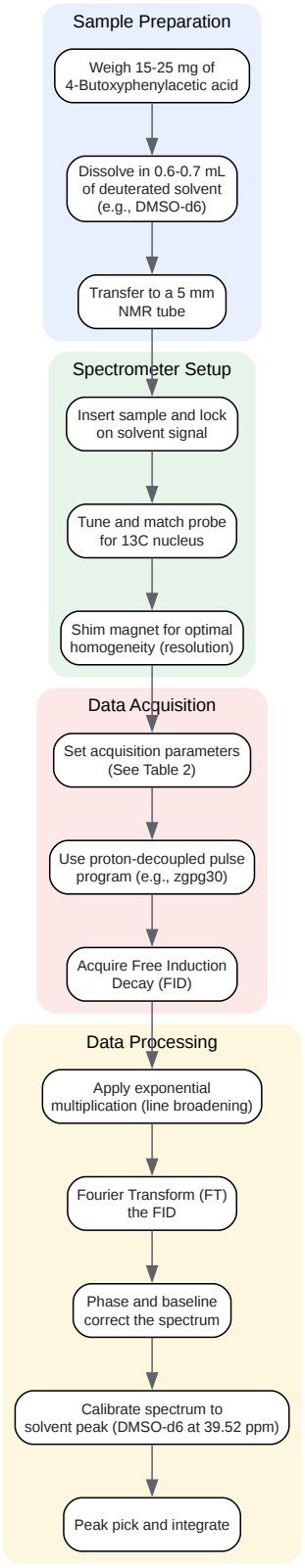
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C9 (-OCH_2)	~67-68	Aliphatic carbon attached to oxygen, deshielded. Consistent with butoxybenzene (~67.6 ppm) [4].
C7 (-CH_2COOH)	~40-41	Aliphatic carbon adjacent to the benzene ring and the carbonyl group. In phenylacetic acid, this signal is at ~41.0 ppm[6].
C10 (-CH_2)	~31-32	Aliphatic carbon in the butyl chain. Consistent with butoxybenzene (~31.4 ppm) [4].
C11 (-CH_2)	~19-20	Aliphatic carbon in the butyl chain. Consistent with butoxybenzene (~19.3 ppm) [4].
C12 (-CH_3)	~13-14	Terminal methyl carbon of the butyl group, the most upfield signal. Consistent with butoxybenzene (~13.9 ppm) [4].

Experimental Protocol for 13C NMR Data Acquisition

This section outlines a standardized protocol for obtaining a high-quality, proton-decoupled 13C NMR spectrum of **4-Butoxyphenylacetic acid**.

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Figure 2: Standard workflow for 13C NMR analysis.

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Materials and Reagents

- Sample: **4-Butoxyphenylacetic acid** (15-25 mg)
- Deuterated Solvent: DMSO-d_6 (Dimethyl sulfoxide-d_6) or $CDCl_3$ (Chloroform-d).
  - Expert Insight: DMSO-d_6 is often preferred for carboxylic acids due to its excellent solvating power for polar compounds[8][9]. It also avoids potential hydrogen bonding interactions between the acidic proton and $CDCl_3$, which can sometimes affect chemical shifts. The DMSO-d_6 solvent peak appears at ~39.52 ppm[10][11]. If using $CDCl_3$, the triplet will be centered at ~77.16 ppm[2][10].
- NMR Tube: 5 mm diameter, high-precision.

Step-by-Step Methodology

- Sample Preparation: Accurately weigh 15-25 mg of the solid sample and dissolve it in approximately 0.6-0.7 mL of the chosen deuterated solvent directly in a clean vial before transferring to the NMR tube. Ensure the sample is fully dissolved.
- Spectrometer Preparation:
  - Insert the NMR tube into the spectrometer's magnet.
  - Lock the field frequency to the deuterium signal of the solvent. This corrects for any magnetic field drift.
  - Tune the 13C probe to the sample. This step maximizes the instrument's sensitivity for the 13C nucleus[12].
  - Perform an automated or manual shimming procedure to optimize the magnetic field homogeneity, which ensures sharp, well-resolved peaks[13].
- Acquisition: Set up a standard proton-decoupled 1D 13C experiment using the parameters outlined in Table 2. The use of proton decoupling simplifies the spectrum by collapsing all carbon signals into singlets and provides a sensitivity enhancement via the Nuclear Overhauser Effect (NOE)[14][15].

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Table 2: Recommended 13C NMR Acquisition Parameters (400 MHz Spectrometer)

Parameter	Recommended Value	Rationale
Pulse Program	zgpg30 or similar	A 30° pulse angle with proton decoupling provides a good balance between signal intensity and quantitative reliability, especially for quaternary carbons[13][14].
Spectral Width	0 to 220 ppm	Encompasses the full range of expected chemical shifts for organic molecules[1].
Acquisition Time (AQ)	1.0 - 2.0 s	A longer acquisition time provides better digital resolution.
Relaxation Delay (D1)	2.0 s	Allows for sufficient relaxation of carbon nuclei, which is crucial for detecting quaternary carbons that have long relaxation times (T_1)[14].
Number of Scans (NS)	1024 - 4096	A high number of scans is necessary to achieve an adequate signal-to-noise ratio due to the low natural abundance (1.1%) of the 13C isotope.
Temperature	298 K (25 °C)	Standard operating temperature.

- Data Processing:
  - Apply an exponential window function with a line broadening factor of 1-2 Hz to improve the signal-to-noise ratio.

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- Perform a Fourier Transform on the acquired Free Induction Decay (FID) to convert the time-domain data into the frequency-domain spectrum.
- Carefully phase the spectrum to ensure all peaks are in pure absorption mode.
- Apply a baseline correction to obtain a flat spectral baseline.
- Calibrate the chemical shift axis by setting the solvent peak to its known value (e.g., DMSO-d_6 at 39.52 ppm)[10][11].

Conclusion

The structural integrity of **4-Butoxyphenylacetic acid** can be confidently established using 13C NMR spectroscopy. By combining predictive analysis based on well-understood substituent effects with the robust experimental protocol provided, researchers can reliably acquire and interpret the spectral data. The predicted spectrum shows ten distinct carbon signals, with characteristic shifts for the carboxylic acid carbonyl (~178-180 ppm), the ether-linked aromatic carbon (~158-159 ppm), and the aliphatic butoxy chain (13-68 ppm). This application note serves as a practical and authoritative guide for the characterization of this compound and provides a framework for the analysis of other substituted aromatic molecules.

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